

In-Depth Technical Guide to DL-Methionine-d4: Properties, Applications, and Experimental Protocols

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **DL-Methionine-d4**, a deuterated stable isotope of the essential amino acid DL-methionine. This document details its core properties, primary applications in research, and a detailed experimental protocol for its use as an internal standard in quantitative mass spectrometry.

Core Properties of DL-Methionine-d4

DL-Methionine-d4 is a valuable tool in metabolic research and analytical chemistry, primarily utilized for its isotopic purity and similarity in chemical behavior to its unlabeled counterpart. The incorporation of four deuterium atoms on the ethyl group provides a distinct mass shift, enabling its use in isotope dilution mass spectrometry.



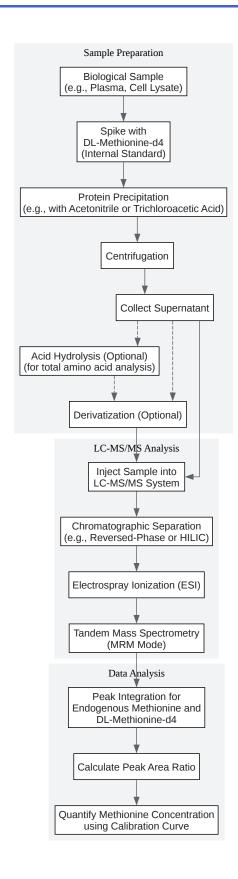
Property	Value
CAS Number	93709-61-6[1][2][3][4]
Molecular Formula	C5H7D4NO2S[3]
Molecular Weight	Approximately 153.24 g/mol
Appearance	White to off-white solid
Synonyms	DL-Methionine-3,3,4,4-d4, (±)-Methionine-d4

Primary Application: Stable Isotope Dilution Mass Spectrometry

The principal application of **DL-Methionine-d4** is as an internal standard in stable isotope dilution mass spectrometry (SID-MS) for the precise quantification of methionine in various biological matrices, such as plasma, serum, urine, and cell culture lysates. The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it corrects for variations in sample preparation, matrix effects, and instrument response.

The workflow for using **DL-Methionine-d4** as an internal standard in a typical quantitative amino acid analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS) is outlined below.





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Figure 1: Workflow for Quantitative Analysis of Methionine using **DL-Methionine-d4**.



Detailed Experimental Protocol: Quantification of Methionine in Plasma

This section provides a representative experimental protocol for the quantification of methionine in human plasma using **DL-Methionine-d4** as an internal standard with LC-MS/MS.

Materials and Reagents

- DL-Methionine (analytical standard)
- **DL-Methionine-d4** (isotopic standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (control and study samples)
- · Microcentrifuge tubes
- Syringe filters (0.22 μm)
- LC vials

Instrumentation

- Liquid chromatograph (e.g., UPLC or HPLC system)
- Tandem mass spectrometer with an electrospray ionization (ESI) source
- Chromatography data system for instrument control and data analysis

Procedure

1. Preparation of Standard and Internal Standard Stock Solutions:



- Methionine Stock Solution (1 mg/mL): Accurately weigh and dissolve DL-Methionine in ultrapure water.
- DL-Methionine-d4 Stock Solution (1 mg/mL): Accurately weigh and dissolve DL-Methionine-d4 in ultrapure water.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the methionine stock solution with a suitable solvent (e.g., 50% acetonitrile in water) to create a calibration curve (e.g., 1 to 500 μM).
- Internal Standard Working Solution: Dilute the DL-Methionine-d4 stock solution to a fixed concentration (e.g., 50 μM) with the same solvent as the working standards.
- 2. Sample Preparation:
- To 100 μL of plasma sample (calibrator, quality control, or unknown), add 20 μL of the DL-Methionine-d4 internal standard working solution.
- Vortex briefly to mix.
- Add 400 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase.
- Filter the reconstituted sample through a 0.22 μm syringe filter into an LC vial.
- 3. LC-MS/MS Analysis:
- Liquid Chromatography (LC) Conditions:



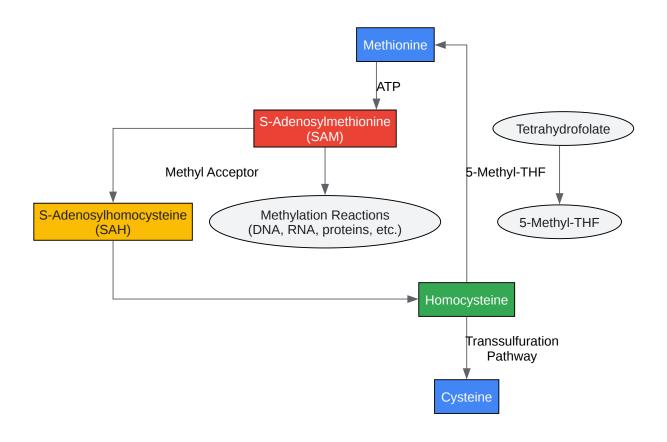
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm) is commonly used.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical gradient would start with a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Methionine: Precursor ion (m/z) → Product ion (m/z) (e.g., 150.1 → 104.1)
 - **DL-Methionine-d4**: Precursor ion (m/z) → Product ion (m/z) (e.g., 154.1 → 108.1)
 - Optimize other MS parameters such as capillary voltage, source temperature, and collision energy for maximum signal intensity.
- 4. Data Analysis and Quantification:
- Integrate the peak areas for both the endogenous methionine and the DL-Methionine-d4
 internal standard.
- Calculate the peak area ratio of methionine to DL-Methionine-d4.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.



 Determine the concentration of methionine in the unknown samples by interpolating their peak area ratios on the calibration curve.

Signaling and Metabolic Pathways

DL-Methionine, and by extension its deuterated form, is a key component in several critical metabolic pathways. The primary pathway involving methionine is the S-adenosylmethionine (SAM) cycle, which is central to methylation reactions essential for the synthesis of numerous molecules, including DNA, RNA, proteins, and phospholipids.



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Figure 2: Simplified Methionine Cycle and Transsulfuration Pathway.



This technical guide provides foundational information for the effective use of **DL-Methionine-d4** in research and analytical applications. The provided experimental protocol serves as a robust starting point that can be further optimized based on specific instrumentation and sample matrices.

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